

# **Application Notes & Protocols for Achieving Bose-Einstein Condensation in Rubidium-87**

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Audience: Researchers, scientists, and drug development professionals.

#### Introduction:

This document provides a detailed overview of the experimental protocols for achieving Bose-Einstein Condensation (**BEC**) in a dilute gas of rubidium-87 (<sup>87</sup>Rb) atoms. The formation of a **BEC** is a quantum-mechanical phenomenon where a macroscopic number of bosons occupy the lowest quantum state, creating a new state of matter.[1] The protocols outlined below are based on a combination of laser cooling and trapping, followed by magnetic trapping and evaporative cooling, which are standard techniques in the field of ultracold atom physics.[1]

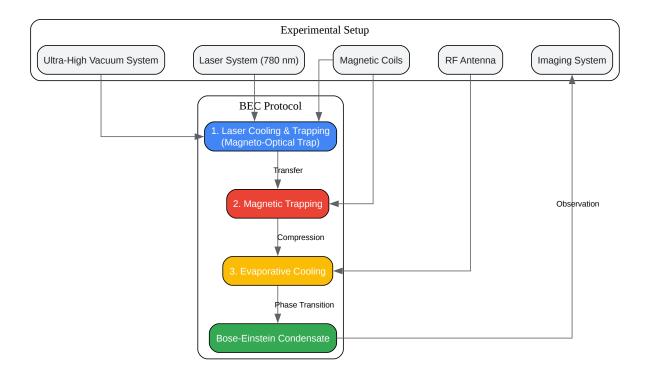
## I. Experimental Overview

The process of creating a <sup>87</sup>Rb **BEC** can be broadly divided into three main stages:

- Laser Cooling and Trapping: A magneto-optical trap (MOT) is used to capture and cool a cloud of <sup>87</sup>Rb atoms from a background vapor to microkelvin temperatures.[2]
- Magnetic Trapping: The pre-cooled atoms are then transferred to a magnetic trap, which confines them based on their magnetic dipole moment.
- Evaporative Cooling: The final cooling to nanokelvin temperatures, required for the BEC
  phase transition, is achieved by selectively removing the most energetic atoms from the
  magnetic trap.



Below is a diagram illustrating the overall experimental workflow.



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Experimental workflow for creating a Rubidium-87 Bose-Einstein Condensate.

# II. Detailed Protocols and Methodologies Laser Cooling and Magneto-Optical Trapping (MOT)

The first step is to create a cloud of cold <sup>87</sup>Rb atoms using a MOT. The MOT uses a combination of laser light and a quadrupole magnetic field to exert a position- and velocity-



dependent force on the atoms, cooling and trapping them at the center of the magnetic field.

### Experimental Protocol:

- Vacuum Preparation: A clean, ultra-high vacuum (UHV) environment (< 10<sup>-10</sup> Torr) is
  essential to minimize collisions between the cold atoms and background gas, which would
  limit the lifetime of the trap.
- Rubidium Vapor Source: A rubidium dispenser is heated to introduce a vapor of <sup>87</sup>Rb atoms into the vacuum chamber.
- Laser System:
  - Cooling Laser: A laser is tuned slightly below the 5S<sub>1</sub>/<sub>2</sub> (F=2) → 5P<sub>3</sub>/<sub>2</sub> (F'=3) atomic transition of <sup>87</sup>Rb (D2 line at 780.02 nm).[3] This red-detuning is crucial for the Doppler cooling mechanism.
  - Repumper Laser: A second laser is tuned to the 5S<sub>1</sub>/<sub>2</sub> (F=1) → 5P<sub>3</sub>/<sub>2</sub> (F'=2) transition.[2]
     This prevents atoms from falling into the F=1 ground state, which is a dark state for the cooling laser, and pumps them back into the cooling cycle.[2]
- MOT Configuration:
  - Three pairs of counter-propagating laser beams with orthogonal circular polarizations are directed to intersect at the center of the vacuum chamber.
  - A pair of anti-Helmholtz coils generates a quadrupole magnetic field with a zero-field point at the intersection of the laser beams. The magnetic field gradient causes a positiondependent Zeeman shift of the atomic energy levels, which is the basis for the trapping mechanism.

Quantitative Data for MOT Stage:



Parameter	Typical Value	Reference
Cooling Laser		
Wavelength	780.02 nm	[3]
Detuning	-10 to -20 MHz (red-detuned)	[2]
Power per beam	5 - 10 mW	[4]
Beam Diameter	~1 cm	
Repumper Laser		_
Wavelength	780.02 nm (tuned to F=1 → F'=2)	[2]
Power	~1 mW	
Magnetic Field		_
Gradient	10 - 15 G/cm	
Resulting Atom Cloud		_
Number of Atoms	10 <sup>7</sup> - 10 <sup>9</sup>	
Temperature	10 - 100 μΚ	_
Density	10 <sup>10</sup> - 10 <sup>11</sup> atoms/cm <sup>3</sup>	_

# **Magnetic Trapping**

After the MOT stage, the atoms are transferred to a purely magnetic trap. This is necessary **bec**ause the continuous scattering of photons in the MOT limits the achievable temperature and density.

### Experimental Protocol:

MOT Compression and Cooling: Before transferring to the magnetic trap, the MOT is often
compressed by increasing the magnetic field gradient and further cooled using techniques
like polarization gradient cooling. This increases the phase-space density of the atomic
cloud.



- Optical Pumping: The atoms are optically pumped into a specific hyperfine state that can be magnetically trapped (a low-field seeking state), typically the |F=1, m\_F=-1> or |F=2, m F=2> state.
- Trap Loading: The MOT lasers are extinguished, and the magnetic trap is turned on. The
  magnetic trap is typically a quadrupole trap, a loffe-Pritchard (IP) trap, or a time-averaged
  orbiting potential (TOP) trap. Quadrupole traps are simple but can suffer from Majorana
  losses at the trap center. IP and TOP traps are designed to overcome this issue.

Quantitative Data for Magnetic Trapping Stage:

Parameter	Quadrupole Trap	loffe-Pritchard Trap	Reference
Axial Gradient	150 - 300 G/cm	N/A	
Radial Gradient	75 - 150 G/cm	150 - 250 G/cm	-
Bias Field	N/A	1 - 5 G	-
Trap Frequencies	ω_ax ≈ 2π x 20 Hz, ω_rad ≈ 2π x 200 Hz	$ω$ _ax ≈ 2π x 10 Hz, $ω$ _rad ≈ 2π x 100 Hz	[5]
Number of Trapped Atoms	10 <sup>7</sup> - 10 <sup>9</sup>	10 <sup>7</sup> - 10 <sup>9</sup>	
Temperature	100 - 500 μΚ	100 - 500 μΚ	-

### **Evaporative Cooling**

Evaporative cooling is the final and most critical step to reach the **BEC** transition temperature. It works by selectively removing the most energetic atoms from the trap, allowing the remaining atoms to rethermalize to a lower temperature.

Experimental Protocol (RF-Induced Evaporation):

- RF Antenna: An RF antenna is placed near the trapped atoms.
- RF Knife: An RF field is applied to the atoms. This field drives transitions from the trapped magnetic sub-level to untrapped sub-levels. The frequency of the RF field determines the



energy of the atoms that are removed.

Forced Evaporation: The RF frequency is swept down over time. This "RF knife"
continuously removes the hottest atoms from the trap. As the high-energy tail of the thermal
distribution is removed, the remaining atoms re-thermalize to a lower temperature and higher
density. The RF ramp must be slow enough to allow for sufficient elastic collisions for
rethermalization but fast enough to outpace trap losses.

Quantitative Data for RF-Induced Evaporative Cooling:

Parameter	Typical Value	Reference
Initial RF Frequency	30 - 50 MHz	[5]
Final RF Frequency	1 - 3 MHz	[5]
Ramp Duration	10 - 30 s	[5]
Initial Atom Number	10 <sup>7</sup> - 10 <sup>9</sup>	
Final Atom Number	10 <sup>5</sup> - 10 <sup>6</sup>	[5]
Final Temperature	< 1 µK	
Phase Space Density	> 1	

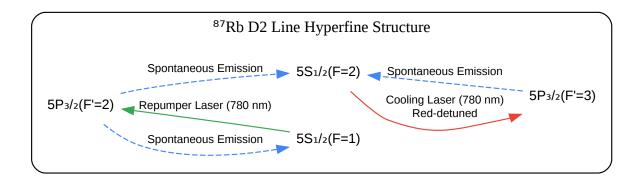
Experimental Protocol (Optical Evaporation):

For atoms held in an optical dipole trap, evaporative cooling is achieved by reducing the power of the trapping laser. This lowers the trap depth, allowing the most energetic atoms to escape.

# III. Visualization of Key Processes Signaling Pathway for Laser Cooling

The following diagram illustrates the atomic transitions involved in laser cooling of <sup>87</sup>Rb.





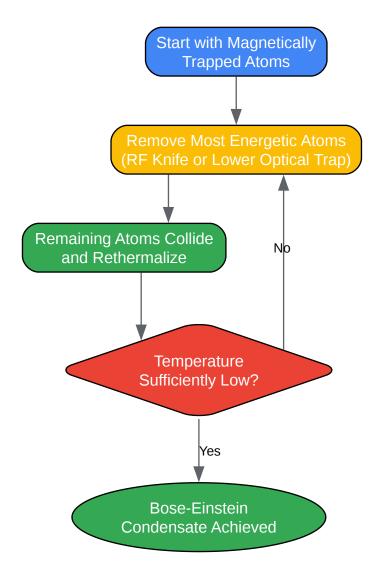
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Atomic energy levels and laser transitions for cooling and repumping Rubidium-87.

# **Logical Relationship of Evaporative Cooling**

This diagram shows the iterative process of evaporative cooling.





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Logical flow of the evaporative cooling process.

## IV. Observation of the BEC

The formation of the **BEC** is typically observed using absorption imaging after turning off the trap and allowing the atom cloud to expand for a few milliseconds (time-of-flight). The appearance of a dense, narrow peak in the center of the broader thermal cloud is the characteristic signature of a **BEC**. This bimodal distribution is a direct consequence of the macroscopic occupation of the ground state. The shape of the expanding condensate is also anisotropic, reflecting the shape of the trapping potential.



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- To cite this document: BenchChem. [Application Notes & Protocols for Achieving Bose-Einstein Condensation in Rubidium-87]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1180104#protocols-for-achieving-bose-einstein-condensation-in-rubidium-87]

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